

methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate
CAS No.: 32222-44-9
Cat. No.: B6590133

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An In-depth Technical Guide on the Safe Handling of **Methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate**

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed safety and handling protocol for **methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate** (CAS No. 32222-44-9). In the absence of a specific, published Material Safety Data Sheet (MSDS), this document has been synthesized from data on structurally analogous compounds, including various isomers and precursors. The information herein is intended to provide a robust framework for risk assessment and safe laboratory practices.


Compound Profile and Hazard Identification

Methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate is a chiral ester belonging to the mandelate family. Its structure, featuring a chlorinated aromatic ring and a hydroxy ester functional group, dictates its chemical reactivity and toxicological profile. Based on data from

analogous compounds, the primary hazards are associated with irritation and potential harm upon ingestion.

1.1. GHS Classification (Inferred)

The Globally Harmonized System (GHS) classification for this compound is inferred from its structural analogs, such as other chloromandelic acid esters and 3-chloromandelic acid.^{[1][2][3][4][5][6]}

- Pictogram:  alt text
- Signal Word: Warning^{[1][2][3]}

1.2. Hazard and Precautionary Statements

The following H- and P-statements are a composite derived from closely related molecules and represent best practices for handling this class of compounds.

Type	Code	Statement	Source Analogs
Hazard	H302	Harmful if swallowed. [2] [3] [7]	Methyl (R)-2-(3-chlorophenyl)-2-hydroxyacetate, (S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate
Hazard	H315	Causes skin irritation. [1] [3] [8]	(S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate, (2-Chlorophenyl)glycolic acid
Hazard	H319	Causes serious eye irritation. [1] [3] [8]	(S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate, (2-Chlorophenyl)glycolic acid
Hazard	H335	May cause respiratory irritation. [1] [3] [9]	(S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate, 3-Chloromandelic acid
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [3] [4] [8] [10]	General for all related compounds
Precautionary	P264	Wash skin thoroughly after handling. [3] [7] [11]	General for all related compounds

Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[7][8][10][11]	General for all related compounds
Precautionary	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[7]	Iron(II) sulfate (example for H302)
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.[3][4][8][11]	General for skin irritants
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3][6][8][11]	General for eye irritants
Precautionary	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[3][4][8][10]	General for all related compounds
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.[2][3][4][8]	General for chemical disposal

Physical and Chemical Properties

While specific experimental data for **methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate** is not readily available, the following properties can be anticipated based on its structure and data

from isomers and related compounds.

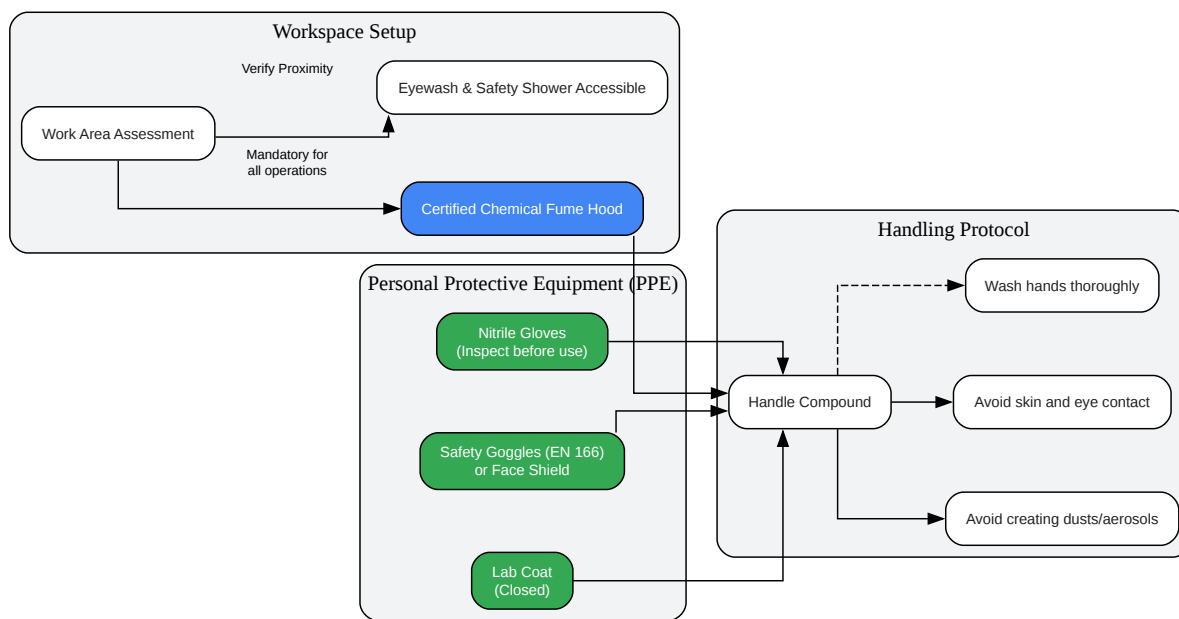
Property	Value / Description	Source/Analogy
Molecular Formula	C ₉ H ₉ ClO ₃ [12]	PubChemLite
Molecular Weight	200.62 g/mol [2][3][13]	Sigma-Aldrich, Pharmaffiliates
Appearance	Colorless to light yellow liquid or solid.[1]	(S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate
Boiling Point	Estimated ~298 °C at 760 mmHg.[3]	(S)-Methyl 2-(2-chlorophenyl)-2-hydroxyacetate
Storage Temperature	Room temperature. Sealed in a dry environment.[1][2][3]	Sigma-Aldrich

Safe Handling and Storage Protocol

Adherence to a strict handling protocol is essential to minimize exposure and ensure laboratory safety.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

The primary routes of exposure are inhalation, skin contact, and eye contact. The following workflow outlines the necessary controls.



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Caption: PPE and Engineering Control Workflow.

Step-by-Step Protocol:

- Ventilation: All handling of **methyl (2S)-2-(3-chlorophenyl)-2-hydroxyacetate**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of vapors or aerosols.[10][11][14]
- Eye Protection: Wear chemical safety goggles that conform to European Standard EN 166 or an equivalent standard.[4][9][11] A face shield should be used if there is a risk of splashing.

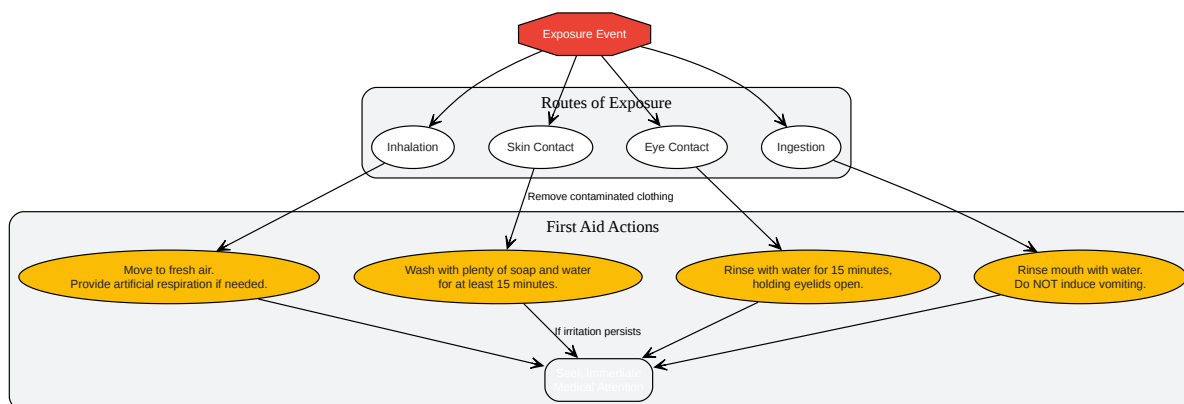
- Hand Protection: Wear nitrile gloves. Always inspect gloves for integrity before use and change them immediately if contamination occurs.[4][11][14]
- Skin and Body Protection: A fully buttoned lab coat must be worn.[9] Ensure that skin is not exposed.
- Hygiene: Do not eat, drink, or smoke in the laboratory.[7][11] Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[11][15]

3.2. Storage Requirements

- Container: Keep the container tightly closed.[4][8]
- Environment: Store in a dry, well-ventilated place at room temperature.[1][4][14]
- Incompatibilities: Avoid strong oxidizing agents, strong bases, and strong acids.[14]

Emergency and First-Aid Procedures

Rapid and appropriate response to an exposure is critical.



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Caption: First-Aid Response Flowchart.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4][6][8][9]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[4][8][9] If skin irritation persists, seek medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[4][9][10] Seek immediate medical attention.
- Ingestion: If swallowed, wash out the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center

immediately.[7][9][16]

Spill and Waste Disposal

5.1. Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (use fume hood if spill is contained).
- Contain: Prevent further leakage or spillage. Do not let the product enter drains.[7][10]
- Absorb: For liquid spills, use an inert absorbent material (e.g., vermiculite, sand). For solid spills, carefully sweep up the material, avoiding dust formation.[6][14]
- Collect: Place the absorbed material or swept-up solid into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area thoroughly.

5.2. Waste Disposal Dispose of all waste material, including contaminated PPE and spill cleanup materials, in accordance with local, state, and federal regulations. This should be done through a licensed waste disposal company.[4][8]

References

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